

azaconazole bioaccumulation potential assessment

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

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Bioaccumulation Assessment of Azaconazole

The table below summarizes the available quantitative data on **azaconazole**'s bioaccumulation potential and key physicochemical properties that influence its environmental behavior.

Assessment Parameter	Value	Interpretation / Significance
Bioaccumulation Factor (BCF)	19 L/kg [1]	Low bioaccumulation potential [1].
Octanol-Water Partition Coeff. (Log P)	2.36 [1]	Moderate lipophilicity; suggests a lower potential for biomagnification [1].
Solubility in Water	300 mg/L [1]	Moderately soluble [1].
Toxicity to Aquatic Invertebrates	Moderately toxic [1]	Indicates a risk to aquatic ecosystems that is not primarily driven by bioaccumulation.

The core finding is that **azaconazole** has a **low potential for bioaccumulation**, as indicated by its measured BCF [1]. This is further supported by its moderate Log P value, which, while not negligible, is below the threshold typically associated with significant bioaccumulation risk [1].

Experimental Data & Methodologies

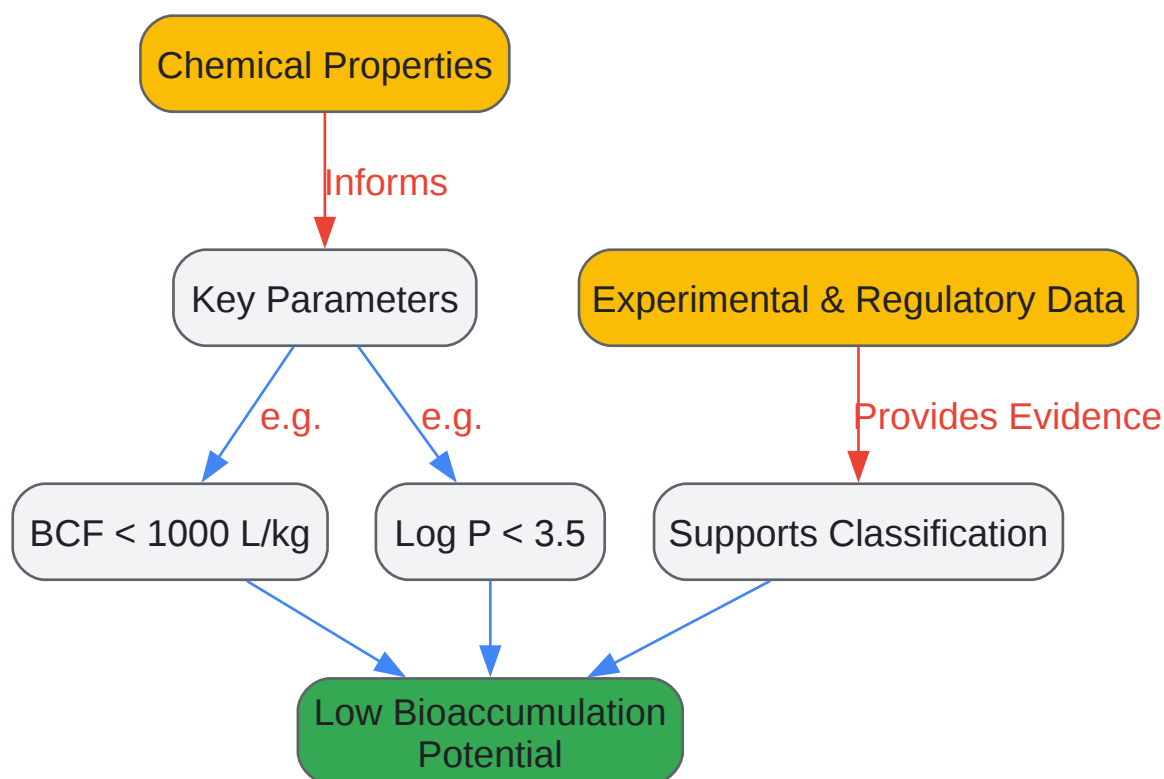
The assessment of **azaconazole**'s bioaccumulation is based on established scientific protocols, though the specific experimental details for **azaconazole** itself are not fully detailed in the search results.

- **General Bioaccumulation Assessment:** The bioaccumulation factor is a standard metric calculated from experimental data, often derived from studies measuring the concentration of a substance in an organism versus its concentration in the surrounding environment over time [1].
- **Supporting Toxicological Data:** While not a direct measurement of bioaccumulation, a study on the effects of **azaconazole** on Fischer 344 rats provides context for its toxicity. The study involved single or repeated intraperitoneal injections and examined functional renal parameters. It concluded that **azaconazole** produced only acute, reversible renal effects, which supported its potential for agricultural use [2]. This mammalian toxicity data can be part of a comprehensive risk assessment.

For context, research on other triazole fungicides in rainbow trout (*Oncorhynchus mykiss*) employs more detailed protocols. These can include **dietary exposure experiments** where fish are fed a controlled diet spiked with the test substance, followed by monitoring its uptake, distribution, and depuration over time. Analysis often involves sophisticated techniques like chiral analysis to understand enantiomer-specific biotransformation [3].

Workflow for Bioaccumulation Potential Assessment

The following diagram illustrates the logical workflow and key parameters for assessing the bioaccumulation potential of a chemical like **azaconazole**, based on standard assessment criteria.



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Limitations and Research Gaps

The current information has some constraints you should be aware of:

- **Limited Comparative Data:** The search results lack direct experimental head-to-head comparisons of bioaccumulation potential between **azaconazole** and other specific fungicide alternatives.
- **Sparse Modern Data:** Much of the foundational toxicology data for **azaconazole** comes from the 1980s [2]. Its status in the European Union is listed as "Not approved" under current regulations [1], which may reflect more recent assessments not captured here.
- **Indirect Evidence:** The low BCF is a strong indicator, but a full assessment would benefit from more modern, comprehensive toxicokinetic studies, including depuration rates and identification of metabolites.

For a complete comparison guide, you may need to investigate specific alternative fungicides individually. Searching for their **bioaccumulation factor (BCF)**, **octanol-water partition coefficient (Log P or Log Kow)**, and **half-life in fish** would allow you to build a comparative dataset.

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1. Azaconazole [sitem.herts.ac.uk]
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3. Bioaccumulation and biotransformation of chiral triazole ... [sciencedirect.com]

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